

Introduction: The Foundational Importance of a Fundamental Property

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *3-Chloro-2-fluorobenzonitrile*

CAS No.: 94087-40-8

Cat. No.: B1362877

[Get Quote](#)

3-Chloro-2-fluorobenzonitrile is a key substituted benzonitrile derivative recognized for its utility as a versatile building block in the synthesis of complex organic molecules.^[1] Its unique arrangement of chloro, fluoro, and nitrile functional groups on an aromatic scaffold makes it a valuable intermediate in the development of novel pharmaceutical and agrochemical agents.^[1] In the rigorous landscape of drug discovery and development, a thorough understanding of the fundamental physicochemical properties of such intermediates is not merely academic—it is a prerequisite for reproducible synthesis, formulation, and ultimately, therapeutic efficacy.

The melting point is one of the most fundamental and informative of these properties. It serves as a primary indicator of purity and identity, offering a simple yet powerful gateway into the characterization of a solid compound. This guide provides a comprehensive examination of the melting point of **3-Chloro-2-fluorobenzonitrile**, delving into its established values, the causality behind experimental choices for its determination, and the factors that ensure the integrity of this critical measurement.

The Critical Role of Melting Point in Pharmaceutical Development

In the pharmaceutical industry, melting point determination is a cornerstone of analytical chemistry for both active pharmaceutical ingredients (APIs) and their synthetic intermediates.^[2] Its importance extends far beyond simple characterization:

- **Purity Assessment:** A pure crystalline solid typically exhibits a sharp and well-defined melting point.[2][3] The presence of impurities introduces defects into the crystal lattice, disrupting the intermolecular forces and resulting in a lower and broader melting range.[2][4] This phenomenon, known as melting point depression, is a critical quality control check.
- **Identity Confirmation:** For a known compound like **3-Chloro-2-fluorobenzonitrile**, the experimentally determined melting point can be compared against established literature and supplier values to confirm its identity.[3]
- **Informing Drug-like Properties:** The melting point is intrinsically linked to the strength of the crystal lattice. This lattice energy, in turn, influences crucial drug-like properties such as solubility and dissolution rate, which are key determinants of a drug's bioavailability.[5] While not a direct measure, a very high melting point can sometimes suggest poor solubility, a significant hurdle in drug design.[5]
- **Detection of Polymorphism:** The existence of different crystalline forms (polymorphs) of the same compound can have profound implications for a drug's stability, solubility, and manufacturability. Each polymorph will have a unique melting point, making this analysis a primary screening tool for polymorphic substances.[3]

Physicochemical and Reported Melting Point Data

A review of data from prominent chemical suppliers provides a consistent and narrow melting point range for **3-Chloro-2-fluorobenzonitrile**, reinforcing its identity as a well-characterized compound.

Summary of Physicochemical Properties

Property	Value	Source
Chemical Formula	C ₇ H ₃ ClFN	[6][7]
Molecular Weight	155.56 g/mol	
CAS Number	94087-40-8	[8]
Appearance	White to light yellow/orange powder or lump	[8]
Purity (Typical)	≥97%	

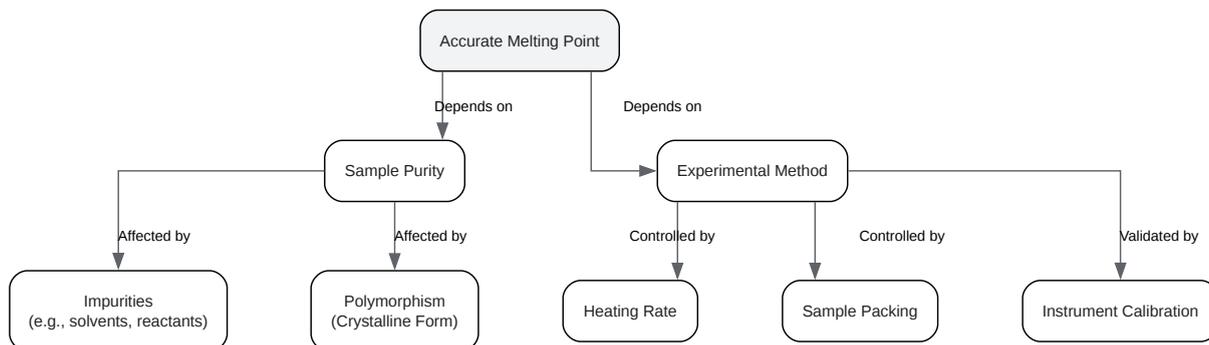
Reported Melting Point Values

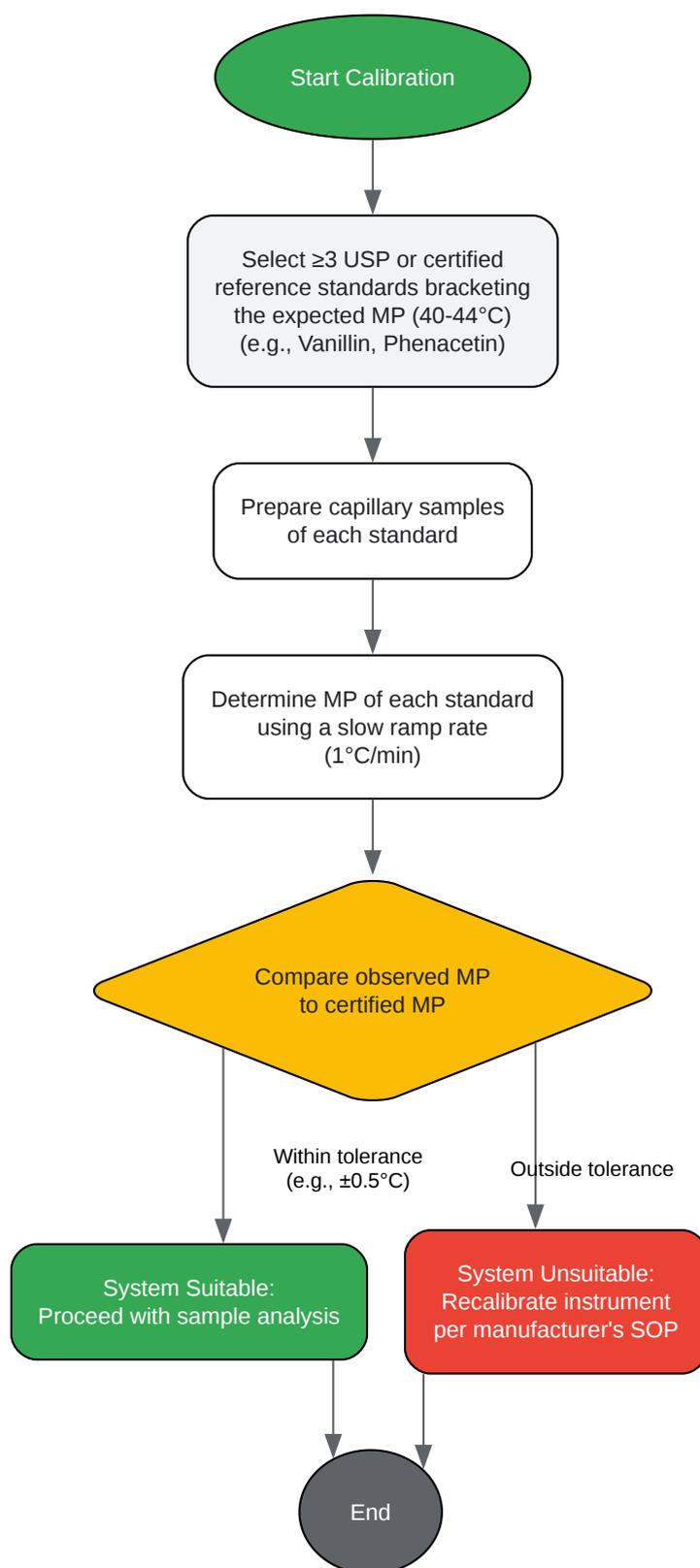
Supplier/Source	Reported Melting Point (°C)	Purity Specification
Sigma-Aldrich	40-44 °C (lit.)	97%
TCI Chemicals	40.0 to 44.0 °C	>98.0% (GC)
Thermo Scientific	40°C to 44°C	97%
ChemicalBook	40-44 °C (lit.)	Not specified

The consensus from multiple suppliers establishes the melting point of **3-Chloro-2-fluorobenzonitrile** within the 40-44 °C range. This narrow range is indicative of the high purity with which this reagent is typically supplied.

Factors Influencing Accurate Melting Point Determination

Achieving an accurate and reproducible melting point measurement is contingent on controlling several experimental variables. The underlying principle is that impurities disrupt the uniform crystal lattice of a solid, requiring less energy to break the intermolecular bonds, thus lowering and broadening the melting range.





[Click to download full resolution via product page](#)

Caption: Workflow for melting point apparatus calibration.

Part 2: Measurement Protocol for 3-Chloro-2-fluorobenzonitrile

1. Sample Preparation:

- Place a small amount of **3-Chloro-2-fluorobenzonitrile** onto a clean, dry watch glass.
- Using a spatula, crush the solid into a fine powder to ensure uniform packing.
- Push the open end of a capillary tube into the powder until a small amount of sample enters the tube. [9] * Invert the tube and gently tap the sealed end on a hard surface to pack the powder down. [9] * Repeat until a densely packed column of 2-4 mm is achieved at the bottom of the tube.

2. Measurement Procedure:

- Ensure the melting point apparatus has cooled to at least 10-15 °C below the expected melting point of 40 °C.
- Insert the prepared capillary tube into the sample holder of the calibrated apparatus.
- Set the apparatus to heat at a rapid rate (e.g., 5-10 °C/min) to approach the expected melting point quickly. [10] * Approximately 15-20 °C below the anticipated melting point, reduce the heating rate to a slow ramp of 1-2 °C per minute. [10][11] This slow rate is crucial for thermal equilibrium between the sample, heating block, and thermometer.
- Observe the sample closely through the magnifying lens.

3. Data Recording and Interpretation:

- Record T1 (Onset Point): The temperature at which the first drop of liquid becomes visible within the solid matrix.
- Record T2 (Clear/Meniscus Point): The temperature at which the last solid crystal melts, resulting in a completely clear liquid.
- Report the Melting Range: The result should be reported as the range from T1 to T2 (e.g., 41.5 – 43.0 °C). A narrow range (≤ 2 °C) is indicative of high purity.

```
// Nodes start [label="Start Measurement", shape=ellipse,
fillcolor="#4285F4", fontcolor="#FFFFFF"]; prep [label="Prepare finely
powdered,\npacked capillary sample\n(2-4 mm height)",
fillcolor="#F1F3F4", fontcolor="#202124"]; insert [label="Insert
sample into\ncalibrated apparatus\n(cooled to <30°C)",
fillcolor="#FFFFFF", fontcolor="#202124"]; heat_fast [label="Rapid
```

```
Heat Ramp\n(5-10°C/min)\nto ~25°C", fillcolor="#FFFFFF",  
fontcolor="#202124"]; heat_slow [label="Slow Heat Ramp\n(1-  
2°C/min)\nthrough expected MP", fillcolor="#FFFFFF",  
fontcolor="#202124"]; observe [label="Observe sample\nfor phase  
change", fillcolor="#FFFFFF", fontcolor="#202124"]; record_t1  
[label="Record T1:\nFirst liquid drop appears", shape=parallelogram,  
fillcolor="#FBBC05", fontcolor="#202124"]; record_t2 [label="Record  
T2:\nLast solid crystal melts", shape=parallelogram,  
fillcolor="#FBBC05", fontcolor="#202124"]; report [label="Report  
Melting Range\n(T1 - T2)", shape=document, fillcolor="#34A853",  
fontcolor="#FFFFFF"]; end [label="End", shape=ellipse,  
fillcolor="#5F6368", fontcolor="#FFFFFF"];  
  
// Edges start -> prep; prep -> insert; insert -> heat_fast; heat_fast  
-> heat_slow; heat_slow -> observe; observe -> record_t1 [label="Onset  
of melting"]; record_t1 -> record_t2 [label="Continues melting"];  
record_t2 -> report; report -> end; }
```

Caption: Step-by-step experimental workflow for measurement.

Conclusion

The melting point of **3-Chloro-2-fluorobenzonitrile** is a well-defined physical constant, consistently reported in the range of 40-44 °C by major chemical suppliers. [8] This parameter is not merely a data point but a critical indicator of material identity and purity, with direct implications for its application in pharmaceutical and agrochemical research. For scientists and drug development professionals, the true value of this measurement lies in its accurate and reproducible determination. Adherence to a robust, self-validating protocol, grounded in proper sample preparation, controlled heating rates, and meticulous instrument calibration, is essential to ensure the integrity of the data. By understanding both the theoretical factors that influence the melting point and the practical steps to control them, researchers can confidently use this fundamental property as a reliable tool in their synthetic and quality control workflows.

References

- Experiment 3: Melting Point. Scribd. [[Link](#)]

- 3-Chlorobenzonitrile. Wikipedia. [\[Link\]](#)
- **3-Chloro-2-fluorobenzonitrile** | C7H3ClFN. PubChem, National Institutes of Health. [\[Link\]](#)
- Melting Point Determination in Pharmaceutical Industry. NANOLAB. [\[Link\]](#)
- **3-chloro-2-fluorobenzonitrile** (C7H3ClFN). PubChemLite. [\[Link\]](#)
- Melting Point Distribution Analysis of Globally Approved and Discontinued Drugs. PubMed Central, National Institutes of Health. [\[Link\]](#)
- Lab 3: Calibration of a Melting Point Apparatus. California State University, Bakersfield. [\[Link\]](#)
- Method for synthesizing 2-chloro-4-fluorobenzoic acid by using 2-chloro-4-aminobenzonitrile as raw material. Patsnap Eureka. [\[Link\]](#)
- CALIBRATION OF MELTING POINT APPARATUS. PharmaGuideHub. [\[Link\]](#)
- Melting Point Determination. ResolveMass Laboratories Inc.. [\[Link\]](#)
- Determination of Melting Points According to Pharmacopeia. Stanford Research Systems. [\[Link\]](#)
- Experiment (1) Determination of Melting Points. StuDocu. [\[Link\]](#)
- SOP for Calibration of Melting Point Apparatus. Pharmaguideline. [\[Link\]](#)
- Melting Point Determination. Analytical Testing Labs. [\[Link\]](#)
- SOP For Melting Point Calibration. Scribd. [\[Link\]](#)
- Calibration of Melting Point Apparatus. Pharmacoguide. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [2. nano-lab.com.tr](https://nano-lab.com.tr) [nano-lab.com.tr]
- [3. resolvemass.ca](https://resolvemass.ca) [resolvemass.ca]
- [4. promptpraxislabs.com](https://promptpraxislabs.com) [promptpraxislabs.com]
- [5. Melting Point Distribution Analysis of Globally Approved and Discontinued Drugs: A Research for Improving the Chance of Success of Drug Design and Discovery - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. 3-Chloro-2-fluorobenzonitrile | C7H3ClFN | CID 523100 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [7. PubChemLite - 3-chloro-2-fluorobenzonitrile \(C7H3ClFN\)](#) [pubchemlite.lcsb.uni.lu]
- [8. 3-Chloro-2-fluorobenzonitrile CAS#: 94087-40-8](#) [m.chemicalbook.com]
- [9. uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq) [uomustansiriyah.edu.iq]
- [10. csub.edu](https://csub.edu) [csub.edu]
- [11. Calibration of Melting Point Apparatus - Pharmacoguide](#) [pharmacoguide.com]
- To cite this document: BenchChem. [Introduction: The Foundational Importance of a Fundamental Property]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362877#3-chloro-2-fluorobenzonitrile-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com